

Application Notes and Protocols for Pyruvate Carboxylase-IN-4 Stock Solution Preparation

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Compound of Interest		
Compound Name:	Pyruvate Carboxylase-IN-4	
Cat. No.:	B15611030	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, optimization, and stability assessment of stock solutions of **Pyruvate Carboxylase-IN-4**, a potent and competitive inhibitor of Pyruvate Carboxylase (PC).

Physicochemical Properties of Pyruvate Carboxylase-IN-4

A summary of the key quantitative data for **Pyruvate Carboxylase-IN-4** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	215.20 g/mol	Vendor Data
IC50	4.3 μΜ	Vendor Data
Molecular Formula	C12H9NO3	Vendor Data
Recommended Storage (Solid)	-20°C	Vendor Data

Standard Protocol for 10 mM Stock Solution Preparation



This protocol describes a standard method for preparing a 10 mM stock solution of **Pyruvate Carboxylase-IN-4** using Dimethyl Sulfoxide (DMSO). This concentration is a common starting point for in vitro experiments.

Materials

- Pyruvate Carboxylase-IN-4 (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- · Microcentrifuge tubes
- Vortex mixer
- Calibrated analytical balance
- Pipettes

Calculation

To prepare a 10 mM stock solution, the required mass of **Pyruvate Carboxylase-IN-4** can be calculated using the following formula:

Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)

For a 1 mL (0.001 L) stock solution:

Mass (mg) = $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 215.20 \text{ g/mol} \times 1000 \text{ mg/g} = 2.152 \text{ mg}$

Procedure

- Equilibrate the vial of Pyruvate Carboxylase-IN-4 to room temperature before opening to prevent moisture condensation.
- Weigh out 2.152 mg of **Pyruvate Carboxylase-IN-4** using a calibrated analytical balance and transfer it to a microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the microcentrifuge tube.

Methodological & Application

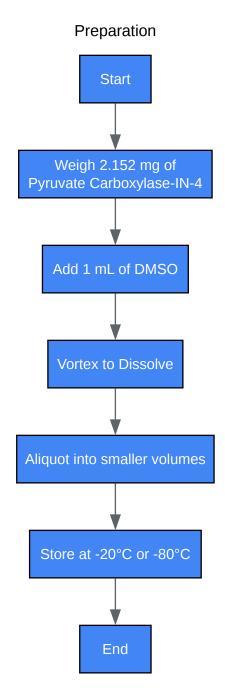




- Vortex the tube for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller, single-use volumes (e.g., 20 μ L) to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage.



Standard Stock Solution Preparation Workflow



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Standard workflow for preparing a 10 mM stock solution of Pyruvate Carboxylase-IN-4.



Experimental Protocol: Solvent Optimization

This protocol outlines a method to determine the optimal solvent for dissolving **Pyruvate Carboxylase-IN-4** by testing its solubility in common laboratory solvents.

Materials

- Pyruvate Carboxylase-IN-4 (solid)
- Dimethyl Sulfoxide (DMSO)
- Ethanol (EtOH)
- Phosphate-Buffered Saline (PBS), pH 7.4
- · Microcentrifuge tubes
- Vortex mixer
- Calibrated analytical balance
- Pipettes

Procedure

- Weigh out three equal amounts of Pyruvate Carboxylase-IN-4 (e.g., 1 mg) into three separate microcentrifuge tubes.
- To the first tube, add a small, precise volume of DMSO (e.g., 50 μL) to attempt to create a high-concentration stock (e.g., 20 mg/mL).
- To the second tube, add the same volume of Ethanol.
- To the third tube, add the same volume of PBS.
- Vortex each tube vigorously for 2-3 minutes.
- Visually inspect each tube for complete dissolution. Note any undissolved particles.

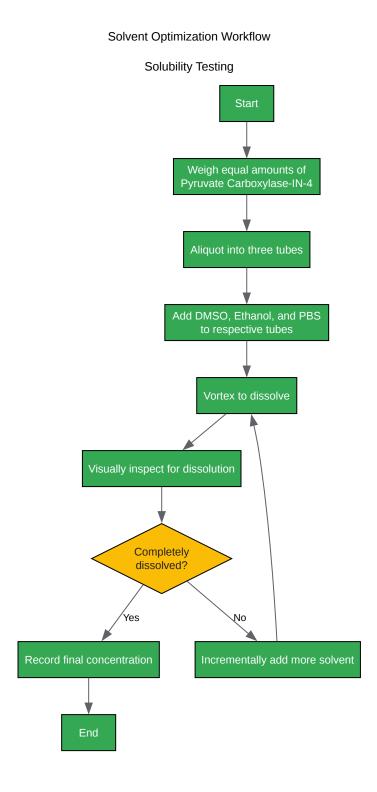
Methodological & Application





- If the compound does not dissolve, incrementally add more of the respective solvent (e.g., in 10 μL increments), vortexing after each addition, until the compound is fully dissolved or a maximum volume is reached.
- Record the final concentration at which the compound completely dissolves in each solvent.
- The solvent that dissolves the compound at the highest concentration with the least volume is considered the optimal solvent.





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Workflow for determining the optimal solvent for Pyruvate Carboxylase-IN-4.



Experimental Protocol: Stock Solution Stability Assessment

This protocol provides a framework for evaluating the stability of a **Pyruvate Carboxylase-IN-4** stock solution over time at different storage temperatures. High-Performance Liquid Chromatography (HPLC) is the recommended analytical method for this assessment.

Materials

- Prepared stock solution of **Pyruvate Carboxylase-IN-4** in the optimal solvent.
- HPLC system with a suitable column (e.g., C18) and detector (e.g., UV-Vis).
- Appropriate mobile phase for HPLC analysis.
- Incubators or water baths set at desired temperatures (e.g., 4°C, room temperature, 37°C).
- Freezer for -20°C storage.
- · HPLC vials.

Procedure

- Prepare a fresh stock solution of Pyruvate Carboxylase-IN-4 at a known concentration (e.g., 10 mM in DMSO).
- Timepoint 0: Immediately take an aliquot of the fresh stock solution, dilute it to a suitable concentration for HPLC analysis, and inject it into the HPLC system. This will serve as the baseline (100% integrity).
- Aliquot the remaining stock solution into multiple tubes.
- Store the aliquots at different temperatures: -20°C, 4°C, room temperature (RT), and 37°C.
- At specified time points (e.g., 24 hours, 48 hours, 1 week, 2 weeks, 1 month), retrieve one aliquot from each storage temperature.

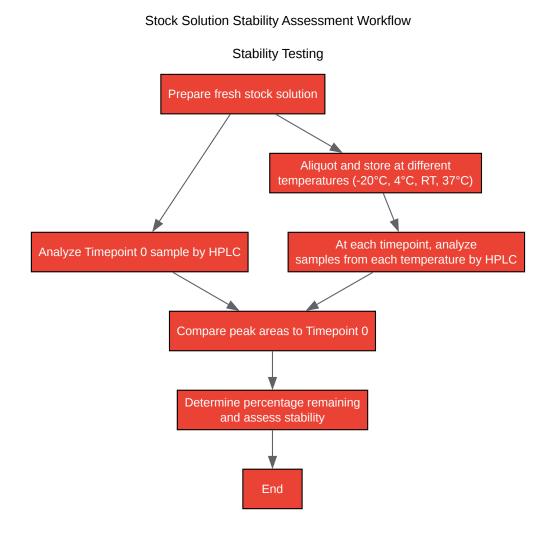






- Dilute the aged aliquots to the same concentration as the timepoint 0 sample and analyze them by HPLC.
- Compare the peak area of the **Pyruvate Carboxylase-IN-4** from the aged samples to the peak area of the timepoint 0 sample. The appearance of new peaks may indicate degradation.
- Calculate the percentage of the inhibitor remaining at each time point and temperature to determine its stability under different storage conditions.





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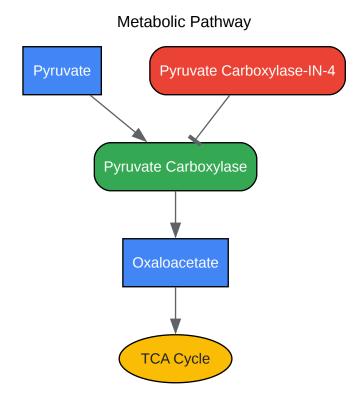
Workflow for assessing the stability of the **Pyruvate Carboxylase-IN-4** stock solution.

Pyruvate Carboxylase Signaling Pathway



Pyruvate Carboxylase is a key enzyme in metabolism, catalyzing the conversion of pyruvate to oxaloacetate. This reaction is an important anaplerotic step, replenishing the intermediates of the tricarboxylic acid (TCA) cycle. **Pyruvate Carboxylase-IN-4** inhibits this process.

Pyruvate Carboxylase in the TCA Cycle



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Inhibition of Pyruvate Carboxylase by Pyruvate Carboxylase-IN-4.

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